

Verdyl Acetate: A Comprehensive Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Verdyl acetate**, a synthetic fragrance ingredient. It covers its chemical identity, physicochemical properties, synthesis, and potential biological activities. The information is compiled and presented to be a valuable resource for professionals in research, development, and quality control.

Chemical Identity: Synonyms and Alternative Names

Verdyl acetate is known by a variety of synonyms and trade names within the chemical and fragrance industries. A comprehensive list is provided in Table 1 for clear identification and cross-referencing.

Table 1: Synonyms and Alternative Names for Verdyl Acetate



Name Type	Name	
IUPAC Name	8-tricyclo[5.2.1.02,6]dec-3-enyl acetate[1][2]	
CAS Number	5413-60-5[1][2][3][4]	
EC Number	226-501-6[1][2]	
UNII	5232EN3X2F[1][2]	
Molecular Formula	C12H16O2[1][2][3]	
Common Synonyms	Tricyclodecenyl acetate[2][3][4], Jasmacyclen[2] [3][4], Greenyl acetate[2][3], Herbaflorat[2], Dihydro-nordicyclopentadienyl acetate[2], Cyclacet[5][6], Herbyl acetate[6][7]	
Systematic Names	3a,4,5,6,7,7a-hexahydro-1H-4,7-methanoinden-6-yl acetate[2], 4,7-Methano-1H-inden-6-ol, 3a,4,5,6,7,7a-hexahydro-, acetate[2]	
Trade Names	Jasmacyclene (Givaudan)[7], Cyclacet® (IFF) [8], Verdyl acetate (Kalp- Sutra), Verdyl acetate (Yinghai)[8]	

Physicochemical Properties

A summary of the key physicochemical properties of **Verdyl acetate** is presented in Table 2. This data is essential for its handling, formulation, and analysis.

Table 2: Physicochemical Properties of Verdyl Acetate



Property	Value	Reference
Molecular Weight	192.25 g/mol	[1][2][3]
Appearance	Colorless to pale yellow liquid	[1][7]
Odor Profile	Green, woody, floral, fruity, and slightly anisic	[4][7][9]
Specific Gravity	1.070 - 1.080 @ 25°C	[10]
Refractive Index	1.493 - 1.497 @ 20°C	[10]
Boiling Point	258.42 °C (estimated)	[7]
Flash Point	> 100 °C	[7][10]
Solubility	Insoluble in water; soluble in alcohol and paraffin oil.	[1]
Vapor Pressure	0.0282 hPa @ 20°C (estimated)	[4]
logP (o/w)	2.2 (estimated)	[4][10]

Experimental Protocols Synthesis of Verdyl Acetate

The industrial synthesis of **Verdyl acetate** is typically achieved through the acid-catalyzed esterification of dicyclopentadiene with acetic acid or acetic anhydride. A detailed method is described in patent CN103193639A.[11]

Materials:

- Glacial acetic acid (210g)
- High chloride-phosphoric acid (binary complex acid catalyst) (4.2g)
- Acetic anhydride (53g)
- Dicyclopentadiene (410g)



- 15-30% Sodium hydroxide (NaOH) solution
- 10% Sodium sulfate (Na₂SO₄) solution
- Saturated salt water

Equipment:

- Three-neck flask equipped with a thermometer, electric mixer, constant pressure dropping funnel, and reflux condenser.
- Vacuum fractionation apparatus.

Procedure:

- Charge the three-neck flask with 210g of glacial acetic acid and 4.2g of high chloridephosphoric acid catalyst.
- Slowly add 53g of acetic anhydride to the flask. The temperature will rise to approximately 57°C.
- With stirring, slowly add 410g of dicyclopentadiene dropwise to the reaction flask over a period of 5 hours, maintaining the reaction temperature between 50-80°C.
- Continue the reaction for 3-8 hours. Monitor the consumption of dicyclopentadiene by chromatography. The reaction is considered complete when the dicyclopentadiene content is below 0.5%.
- After completion, wash the reaction product successively with a 15-30% NaOH solution, a 10% Na₂SO₄ solution, and saturated salt water.
- Perform vacuum fractionation on the washed product, collecting the distillate at 104-106°C / 133.3Pa to obtain pure Verdyl acetate.

Analytical Methods

Gas chromatography-mass spectrometry (GC-MS) is the primary analytical technique for the identification and purity assessment of **Verdyl acetate**. While a specific, standardized protocol



for **Verdyl acetate** is not readily available in the public domain, a general approach based on the analysis of volatile fragrance compounds can be outlined.

General GC-MS Protocol Outline:

- Injection: A diluted solution of Verdyl acetate in a suitable solvent (e.g., ethanol or hexane)
 is injected into the GC.
- Gas Chromatography: The sample is vaporized and carried by an inert gas (e.g., helium)
 through a capillary column (e.g., a non-polar or medium-polar column like DB-5ms or HP5ms). The temperature of the column is gradually increased to separate the components of
 the mixture based on their boiling points and interactions with the stationary phase.
- Mass Spectrometry: As the separated components elute from the GC column, they enter the
 mass spectrometer. They are ionized (typically by electron ionization), and the resulting
 charged fragments are separated based on their mass-to-charge ratio, generating a unique
 mass spectrum for each component.
- Identification: The mass spectrum of the **Verdyl acetate** peak is compared to a reference library (e.g., NIST) for positive identification.

Biological Activity and Safety Antimicrobial Properties

Some studies suggest that **Verdyl acetate** possesses moderate antibacterial activity against pathogens such as Staphylococcus aureus and Escherichia coli.[1] The proposed mechanism of action involves the disruption of the bacterial cell membrane, leading to increased permeability and eventual cell lysis.[1] However, detailed mechanistic studies and minimum inhibitory concentration (MIC) data are not extensively reported in the available literature.

Use in Aromatherapy

Verdyl acetate is utilized in aromatherapy for its purported relaxing and stress-reducing properties.[3] The mechanism is believed to be linked to the olfactory system's direct connection to the limbic system of the brain, which is involved in emotion and memory. Inhalation of the aroma is thought to trigger neurochemical responses that lead to a calming effect.



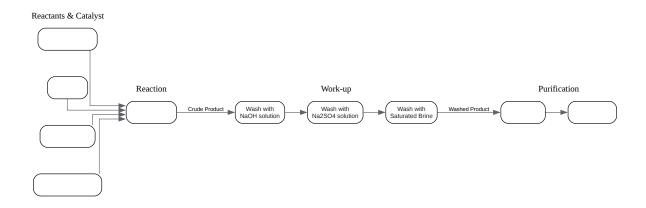
Safety Assessment

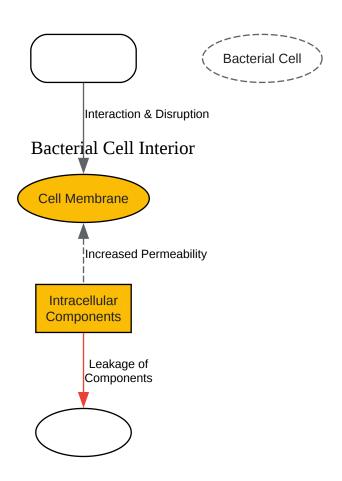
Verdyl acetate has been assessed for safety by the Research Institute for Fragrance Materials (RIFM). The assessments indicate that it is not likely to be mutagenic or a reproductive/developmental toxicant in humans.[11] It is also not considered a concern for skin sensitization under current declared use levels. Safety data sheets (SDS) indicate that it may cause mild skin and eye irritation, and inhalation of high concentrations of vapor may cause dizziness.[10] It is also noted as being harmful to aquatic life with long-lasting effects.[2]

Visualizations

Experimental Workflow: Synthesis of Verdyl Acetate









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